

Physical and chemical properties of L-Pyroglutaminol

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Compound of Interest

Compound Name: (S)-5-(Hydroxymethyl)-2-pyrrolidinone

Cat. No.: B142295

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L-Pyroglutaminol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

L-Pyroglutaminol, with the CAS Number 17342-08-4, is a chiral molecule that serves as a versatile building block in organic synthesis.^[1] Chemically known as **(S)-5-(Hydroxymethyl)-2-pyrrolidinone**, its unique structure, featuring a lactam ring and a primary alcohol, makes it a valuable intermediate in the synthesis of a wide array of complex pharmaceutical compounds and active pharmaceutical ingredients (APIs).^[2] The stereochemical control offered by L-Pyroglutaminol is often critical for the biological activity and safety profile of a drug.^[1] This guide provides an in-depth overview of the physical and chemical properties, synthesis, and analysis of L-Pyroglutaminol.

Physical and Chemical Properties

L-Pyroglutaminol is typically a white to light yellow crystalline powder.^[3] It is soluble in water.^[3] Key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties of L-Pyroglutaminol

Property	Value	Reference
CAS Number	17342-08-4	[3]
Molecular Formula	C ₅ H ₉ NO ₂	[1]
Molecular Weight	115.13 g/mol	[1]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	79-80 °C	[1][3]
Boiling Point	147-149 °C at 0.06 mmHg	[3]
Density	1.153 g/cm ³	[3]
Optical Rotation	[α]D +30° (c=2 in ethanol)	[1][3]

Table 2: Spectral Data of L-Pyroglutaminol

Spectrum Type	Key Data	Reference
¹ H-NMR (250 MHz, DMSO-d6)	δ (ppm)=7.66 (br, 1H, NH), 5.00 (t, 1H, J=5.4 Hz, OH), 3.50 (m, 1H, H-5), 3.28 (t, 2H, J=5.1 Hz, H-1), 1.90-2.18 (m, 3H, CH ₂), 1.69 (m, 1H, CH ₂)	[3]
Infrared (IR)	Characteristic peaks for O-H, N-H, and C=O stretching.	[3]
Mass Spectrometry (MS)	Data available through spectral databases.	[3]

Experimental Protocols

Synthesis of L-Pyroglutaminol from Ethyl L-pyroglutamate

A common method for the synthesis of L-Pyroglutaminol involves the reduction of the ester group of ethyl L-pyroglutamate.[\[4\]](#)

Materials:

- Ethyl L-pyroglutamate
- Lithium chloride (LiCl)
- Potassium borohydride (KBH₄)
- Anhydrous tetrahydrofuran (THF)
- Saturated ammonium chloride solution
- Ethyl acetate
- Anhydrous sodium sulfate

Procedure:

- Add LiCl (18 mmol) to a reaction flask and dissolve it in anhydrous tetrahydrofuran (15 ml).
- Control the temperature of the reaction system at -15 to -10°C.
- Add potassium borohydride (18 mmol) to the system and stir the reaction for 30 minutes.
- In a separate reaction flask, dissolve ethyl L-pyroglutamate (9 mmol) in anhydrous tetrahydrofuran (20 ml) and cool to -15 to -10 °C.
- Slowly add the previously prepared reducing agent solution dropwise to the ethyl L-pyroglutamate solution.
- After the dropwise addition, slowly warm the reaction mixture to room temperature over 2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) to confirm the complete consumption of the starting material.

- Slowly add saturated ammonium chloride solution (5 ml) dropwise to the reaction system and stir for 30 minutes.
- Extract the reaction mixture with ethyl acetate.
- Combine the organic phases and dry with anhydrous sodium sulfate.
- Filter the dried organic phase, and concentrate the filtrate under reduced pressure to yield L-Pyroglutaminol.[4]

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis of L-Pyroglutaminol and related compounds. While a specific method for L-Pyroglutaminol is not detailed in the provided results, a method for the enantiomeric separation of pyroglutamic acid can be adapted.

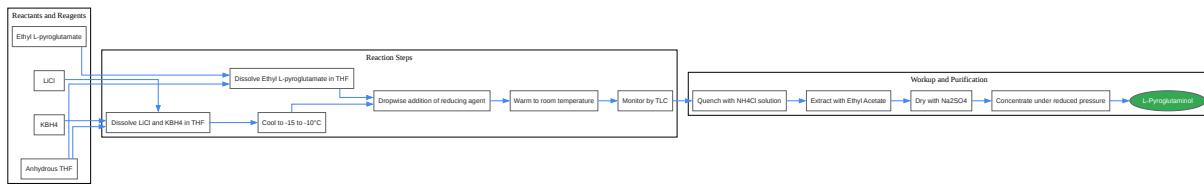
Example HPLC Conditions for Chiral Separation of a Related Compound:

- Column: Chiral stationary phase, such as Astec® CHIROBIOTIC® T, 25 cm x 4.6 mm I.D., 5 μ m particles.[4]
- Mobile Phase: A mixture of acetonitrile, methanol, acetic acid, and triethylamine (e.g., 54.5:45:0.3:0.2).[4]
- Flow Rate: 1.0 mL/min.[4]
- Column Temperature: 23 °C.[4]
- Detection: UV at 220 nm.[4]
- Injection Volume: 5 μ L.[4]
- Sample Preparation: 1 mg/mL in methanol.[4]

Visualizations

Synthesis Workflow of L-Pyroglutaminol

The following diagram illustrates the key steps in the synthesis of L-Pyroglutaminol from Ethyl L-pyroglutamate.



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Caption: Synthesis of L-Pyroglutaminol from Ethyl L-pyroglutamate.

Biological Relevance and Applications

L-Pyroglutaminol is a key chiral building block in the synthesis of various pharmaceutical compounds.^[2] Its applications are particularly notable in the development of therapeutics for neurological conditions.^[1] The pyrrolidine scaffold is a versatile feature in drug discovery, and the specific stereochemistry of L-Pyroglutaminol can significantly influence the biological activity of the final drug product.^[5] While direct involvement in specific signaling pathways is not extensively documented, its derivatives and related compounds, such as L-pyroglutamic acid analogues, have shown a range of biological activities, including antifungal, anti-inflammatory, and neuritogenic effects.^[6]

Safety Information

L-Pyroglutaminol is associated with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Appropriate personal protective equipment, including gloves, eye protection, and a dust mask, should be used when handling this compound.[\[1\]](#)

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